

A Technical Guide to the Solubility of TBBPA-D6 in Organic Solvents

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Compound of Interest

Compound Name: Tetrabromobisphenol A-D6

Cat. No.: B13841886

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Disclaimer: Direct, quantitative solubility data for deuterated Tetrabromobisphenol A (TBBPA-D6) in organic solvents is not readily available in the public domain. The information presented herein is based on the reported solubility of its non-deuterated counterpart, Tetrabromobisphenol A (TBBPA). Given the minor structural difference due to isotopic labeling, the solubility characteristics of TBBPA-D6 are expected to be highly comparable to those of TBBPA. This guide provides a summary of TBBPA solubility, a general protocol for solubility determination, and a workflow for the experimental process.

Core Topic: Solubility Profile of Tetrabromobisphenol A (TBBPA)

Tetrabromobisphenol A is a brominated flame retardant characterized as a white to pale yellow crystalline solid.^[1] Its chemical structure lends it to be soluble in a range of organic solvents while being poorly soluble in water.^{[1][2][3]}

The following table summarizes the known solubility of TBBPA in water and various organic solvents. This data should be considered as a strong proxy for the solubility of TBBPA-D6.

Solvent	Solubility Description	Quantitative Data (at 25 °C unless specified)	Citation
Water	Insoluble/Slightly soluble	0.171 mg/L (at pH 3.05), 1.26 mg/L (at pH 7), 1.1 g/L	[4] [5]
Methanol	Soluble	Not specified	[2]
Ethanol	Soluble	Not specified	[4]
Ether	Soluble	Not specified	[2] [4]
Benzene	Soluble	Not specified	[4]
Chloroform	Soluble	Not specified	[4]
Acetone	Used as a solvent in studies	Not specified	[6] [7]
Toluene	Used as a solvent in studies	Not specified	[6] [7]
Oxygenated Solvents	Soluble	Not specified	[4]

Experimental Protocols

A standardized experimental protocol to quantitatively determine the solubility of TBBPA-D6 in a specific organic solvent can be established using a gravimetric method. This method is straightforward and relies on the precise measurement of mass.

Protocol: Gravimetric Determination of TBBPA-D6 Solubility

1. Objective: To determine the saturation solubility of TBBPA-D6 in a selected organic solvent at a controlled temperature.

2. Materials:

- TBBPA-D6 (solid)

- Selected organic solvent (e.g., Methanol, Acetone, Toluene)
- Analytical balance (readable to 0.1 mg)
- Thermostatically controlled shaker or water bath
- Centrifuge
- Glass vials with screw caps
- Volumetric flasks
- Pipettes
- Drying oven
- Syringe filters (0.22 μm , solvent-compatible)

3. Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of TBBPA-D6 to a series of glass vials.
 - Pipette a known volume of the organic solvent into each vial.
 - Securely cap the vials to prevent solvent evaporation.
 - Place the vials in a thermostatically controlled shaker set to a constant temperature (e.g., 25°C).
 - Allow the mixture to equilibrate for a sufficient period (e.g., 24-48 hours) to ensure saturation. The presence of undissolved solid at the end of this period is crucial.
- Sample Collection and Analysis:
 - After equilibration, remove the vials from the shaker and allow the undissolved solid to settle.

- Centrifuge the vials to further separate the solid from the supernatant.
- Carefully withdraw a known volume of the clear supernatant using a pipette fitted with a syringe filter to avoid transferring any solid particles.
- Transfer the filtered supernatant to a pre-weighed, clean, and dry vial.
- Record the exact volume of the supernatant transferred.
- Solvent Evaporation and Mass Determination:
 - Place the vials containing the supernatant in a drying oven at a temperature sufficient to evaporate the solvent without degrading the TBBPA-D6. A gentle stream of nitrogen can be used to accelerate evaporation.
 - Once the solvent has completely evaporated, allow the vials to cool to room temperature in a desiccator.
 - Weigh the vials containing the dried TBBPA-D6 residue on the analytical balance.
 - Repeat the drying and weighing steps until a constant mass is achieved.

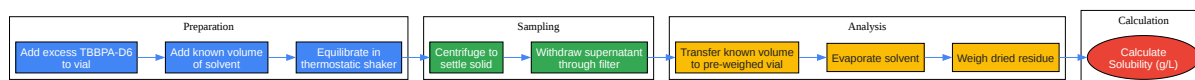
4. Data Calculation:

The solubility (S) is calculated using the following formula:

$$S \text{ (g/L)} = (\text{Mass of vial with residue} - \text{Mass of empty vial}) / \text{Volume of supernatant transferred (L)}$$

Mandatory Visualization

The following diagram illustrates the experimental workflow for determining the solubility of TBBPA-D6 in an organic solvent.



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Caption: Workflow for Gravimetric Solubility Determination.

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